

Essential Safety and Logistics for Handling (2-(Methylamino)phenyl)methanol

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Compound of Interest

Compound Name: (2-(Methylamino)phenyl)methanol

Cat. No.: B1346500

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This guide provides critical safety and logistical information for the handling and disposal of **(2-(Methylamino)phenyl)methanol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and minimizing risk.

(2-(Methylamino)phenyl)methanol is classified as a substance that is harmful if swallowed, causes skin irritation, can result in serious eye damage, and may cause respiratory irritation.^[1]
^[2]

Personal Protective Equipment (PPE)

When handling **(2-(Methylamino)phenyl)methanol**, the following personal protective equipment is mandatory to prevent exposure.

PPE Category	Equipment Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Protects against splashes and vapors that can cause severe eye damage.[3][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, butyl rubber), a lab coat, and, if necessary, a chemical-resistant apron or coveralls.	Prevents skin contact which can cause irritation.[3][4][5] Gloves should be inspected before use and changed immediately if contaminated.[3][6]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[3][6] If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge is necessary.[3] For significant vapor exposure, a supplied-air respirator (SAR) or self-contained breathing apparatus (SCBA) is recommended.[7]	Protects against inhalation of vapors which can cause respiratory tract irritation.[1][2]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible in the work area.[8]
- Work should be conducted in a well-ventilated area, with a chemical fume hood being the standard for handling this substance.[3][6]
- Remove all sources of ignition from the handling area.[3]

2. Handling the Chemical:

- Avoid contact with skin, eyes, and clothing.[3][9]
- Do not breathe in vapors or mists.[9]
- Use non-sparking tools to prevent ignition.[3]
- When not in use, keep the container tightly closed and stored in a cool, dry, and well-ventilated place.[3][6]

3. Emergency and First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[8][10] Seek immediate medical attention.[8]
Skin Contact	Take off all contaminated clothing immediately. [3] Wash the affected skin area with soap and plenty of water.[3][8][10] If skin irritation persists, seek medical attention.[8]
Inhalation	Move the individual to fresh air.[3][8][10] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation if the substance was ingested or inhaled.[3][9] Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water.[11] Never give anything by mouth to an unconscious person.[6] Call a poison center or doctor for immediate medical advice.

Disposal Plan

Chemical waste must be handled and disposed of in accordance with all local, state, and federal regulations.

1. Waste Collection:

- **(2-(Methylamino)phenyl)methanol** and any materials contaminated with it should be collected in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix with incompatible waste streams.

2. Storage of Waste:

- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Ensure the waste container is kept closed when not in use.

3. Final Disposal:

- Dispose of the chemical waste through a licensed hazardous waste disposal company.
- Do not dispose of this chemical down the drain or in general trash.

Workflow for Safe Handling



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Caption: Workflow for the safe handling of **(2-(Methylamino)phenyl)methanol**.

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